

# Comprehensive Application Notes and Protocols: Octyl Decanoate Wax Monoester Properties and Analysis

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## Compound Focus: Octyl decanoate

CAS No.: 2306-92-5

Cat. No.: S537960

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## Introduction to Wax Monoesters and Octyl Decanoate

**Wax monoesters** are long-chain esters formed through the esterification of fatty acids with fatty alcohols, creating molecules with unique physicochemical properties that make them valuable across pharmaceutical, cosmetic, and industrial applications. These compounds serve diverse biological functions including surface protection, energy storage, and chemical communication in living organisms. [1] **Octyl decanoate** (CAS #: 2306-92-5), specifically known as octyl caprate or decyl octanoate, represents a medium-chain wax ester with significant commercial interest. This (  $\text{C}_{18}\text{H}_{36}\text{O}_2$  ) compound has a molecular weight of 284.5 g/mol and features a balanced structure comprising a 8-carbon alcohol moiety and a 10-carbon fatty acid chain. [2] [3] With increasing demand for sustainable and biocompatible ingredients in pharmaceutical formulations and consumer products, **octyl decanoate** offers an excellent combination of favorable spreading characteristics, low toxicity, and versatile application potential.

The **structural configuration** of **octyl decanoate** positions it within a special category of esters that demonstrate optimal spreading behavior and sensory properties. As a wax ester with a total carbon number of 18, it falls in a range that provides an ideal balance between volatility and stability for many formulated products. [4] Its molecular structure, with the ester linkage connecting the decanoic acid and octanol moieties, creates a molecule with distinct amphiphilic character that contributes to its emulsifying properties

and compatibility with a wide range of pharmaceutical excipients and active ingredients. These characteristics have established **octyl decanoate** as a valuable component in topical drug delivery systems and cosmetic formulations where specific texture and absorption properties are required. [2]

## Chemical and Physical Properties

**Octyl decanoate** possesses **well-characterized physical properties** that determine its behavior in various formulations and applications. With a boiling point of 334-336°C at 760 mmHg and a flash point of 158.3°C (317°F), it demonstrates high thermal stability suitable for processes requiring elevated temperatures. [5] [3] The compound has a density of 0.864 g/cm<sup>3</sup> and low vapor pressure of 0.000126 mmHg at 25°C, indicating its low volatility at room temperature. [3] Its estimated logP (octanol-water partition coefficient) of 7.92 reflects **high hydrophobicity**, which correlates with excellent occlusive properties and potential for enhanced penetration through lipid-rich biological barriers. [5] This high lipophilicity makes it particularly valuable for topical formulations where stratum corneum partitioning is desired for dermal drug delivery.

The compound's **structural characteristics** contribute to its sensory properties and functional behavior. **Octyl decanoate** is described as having a mild, fatty-waxy odor profile, making it acceptable for use in fragrance-sensitive applications. [5] Its solubility profile shows miscibility with most organic solvents including DMSO, ethanol, and various oils, while being virtually insoluble in water (0.00371 mg/L at 25°C). [2] [5] This solubility pattern enables versatile formulation options across different delivery systems. The compound's **ester functionality** makes it susceptible to both hydrolysis and transesterification reactions under appropriate conditions, which must be considered during formulation development and storage. [2] These reactions can be minimized through proper pH control and packaging.

Table 1: Fundamental Physicochemical Properties of **Octyl Decanoate**

Property	Value/Specification	Conditions/Method	Reference
CAS Number	2306-92-5	-	[2]
Molecular Formula	( $\text{C}_{18}\text{H}_{36}\text{O}_2$ )	-	[2] [3]
Molecular Weight	284.5 g/mol	-	[2]

Property	Value/Specification	Conditions/Method	Reference
Boiling Point	334-336°C	760 mmHg	[5] [3]
Flash Point	158.3°C (317°F)	TCC	[5] [3]
Density	0.864 g/cm <sup>3</sup>	-	[3]
Vapor Pressure	0.000126 mmHg	25°C	[5]
logP	7.92 (est)	-	[5]
Water Solubility	0.00371 mg/L	25°C	[5]
Odor Description	Mild, fatty, waxy	100% concentration	[5]

## Analytical Characterization Methods

### High-Temperature Gas Chromatography-Mass Spectrometry (HT-GC/MS)

The **analysis of wax esters** like **octyl decanoate** presents particular challenges due to their low volatility and high molecular weight. High-temperature GC/MS has emerged as a powerful technique for direct analysis without the need for hydrolysis or derivatization. [6] The method employs specialized **high-temperature capillary columns** (e.g., DB-1 HT) capable of withstanding temperatures up to 390°C, which is necessary for adequate elution and separation of intact wax esters. The temperature program typically initiates at 120°C, ramps to 240°C at 15°C/min, then to 390°C at 8°C/min, with a final hold at 390°C for 6 minutes. [6] This thermal profile ensures optimal separation of wax ester homologs while maintaining column integrity. Both injector and detector temperatures should be maintained at 390°C to prevent condensation and ensure efficient transfer of high molecular weight compounds.

**Mass spectrometric detection** following GC separation provides structural information through characteristic fragmentation patterns. Under electron ionization (70 eV), wax esters like **octyl decanoate** produce several diagnostic ions. The molecular ion (M<sup>+•</sup>) is typically detectable with appreciable intensity

(4-9%), allowing molecular weight confirmation. [1] The most abundant fragments usually include protonated acids  $[\text{RCOOH}_2]^+$  formed through rearrangement with double hydrogen transfer, and acylium ions  $[\text{RCO}]^+$  resulting from  $\alpha$ -cleavage at the carbonyl group. [1] For **octyl decanoate**, key fragments would include  $m/z$  284 (molecular ion),  $m/z$  173  $[\text{C}_{10}\text{H}_{21}\text{O}_2]^+$  (protonated decanoic acid), and  $m/z$  171  $[\text{C}_{10}\text{H}_{19}\text{O}]^+$  (acylium ion from decanoic acid). Simultaneous monitoring of fragment ions corresponding to fatty acid moieties enables specific identification and discrimination between different wax ester species in complex mixtures. [6]

## Liquid Chromatography-Mass Spectrometry (LC/MS)

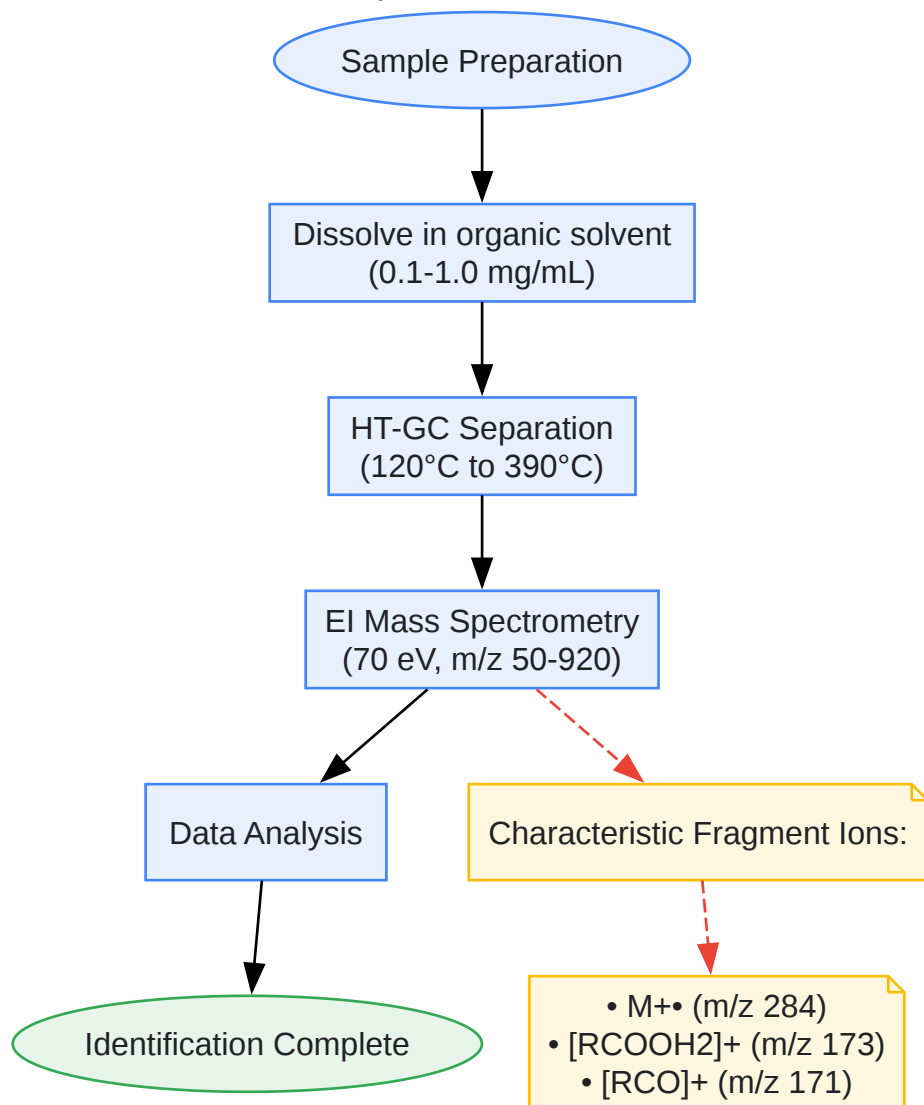
For **thermally labile wax esters** or those with very high molecular weights, LC/MS methods provide an alternative analytical approach without thermal stress. While specific LC/MS conditions for **octyl decanoate** were not detailed in the search results, general principles for wax ester analysis by LC/APCI-MS can be applied. [6] Atmospheric pressure chemical ionization (APCI) is typically preferred over electrospray ionization for these neutral lipids due to better ionization efficiency. Methods often employ C18 reverse-phase columns with gradient elution using mobile phases such as methanol, isopropanol, and chloroform mixtures. While GC methods offer faster analysis (typically <30 minutes), LC/MS methods may require longer run times (>100 minutes) for wax esters with carbon numbers above 52 but provide advantages for unstable or highly unsaturated species. [6]

Table 2: Optimal HT-GC/MS Parameters for **Octyl Decanoate** Analysis

Parameter	Specification	Rationale
Column	DB-1 HT (15 m × 0.25 mm, 0.10 μm film)	High-temperature stability
Injection Temperature	390°C	Ensures complete vaporization
Detection Temperature	390°C	Prevents condensation of analytes
Oven Program	120°C (hold 1 min) to 240°C at 15°C/min, then to 390°C at 8°C/min, hold 6 min	Optimal separation of wax esters

Parameter	Specification	Rationale
Carrier Gas	Helium, constant flow	Maintains efficiency at high temperatures
Injection Mode	Split (1:5)	Prevents column overload
Sample Preparation	0.1-1.0 mg/mL in hexane, toluene, or ethanol	Appropriate solubility and compatibility

## HT-GC/MS Analysis Workflow for Wax Esters



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## Synthesis Protocols

### Chemical Synthesis Routes

The **chemical synthesis** of **octyl decanoate** primarily follows classical esterification pathways, with acid-catalyzed reactions being the most common approach. The **Fischer esterification protocol**, first described by Emil Fischer and Arthur Speier in 1895, involves refluxing decanoic acid with n-octanol in the presence of concentrated sulfuric acid as catalyst under equilibrium conditions. [2] The reaction follows the classical PADPED sequence (Protonation-Addition-Deprotonation-Protonation-Elimination-Deprotonation) with optimal conditions including temperatures of 60-110°C, reaction times of 1-10 hours, and catalyst concentrations of 1-5 mol%. [2] **Water removal** is crucial for driving the equilibrium toward ester formation, with common methods including Dean-Stark distillation, molecular sieves, or the use of excess alcohol as both reactant and solvent. Under optimized conditions, this approach typically achieves conversions of 80-95%. [2]

**Alternative catalytic systems** offer improvements in efficiency and environmental impact. Homogeneous catalysts like sulfuric acid provide high activity but require neutralization and separation steps, increasing process complexity and waste generation. [2] Heterogeneous catalysts such as Dowex W50X8 ion-exchange resin represent advanced alternatives, offering advantages in recyclability and process simplification. [2] This catalyst consists of sulfonic acid groups attached to a cross-linked polystyrene matrix, providing high acid strength and thermal stability. For industrial applications, continuous processes with fixed-bed reactors containing heterogeneous catalysts can achieve high throughput with minimal downstream purification requirements. The choice between homogeneous and heterogeneous catalytic systems depends on scale, purity requirements, and environmental considerations.

### Enzymatic Synthesis Approaches

**Lipase-catalyzed synthesis** offers a sustainable alternative with high selectivity and mild reaction conditions. Numerous lipases have been demonstrated effective for wax ester synthesis, including those from *Rhizomucor miehei* (Lipozyme RMIM) and *Candida antarctica* (Novozym 435). [7] These enzymes catalyze ester formation through a two-step ping-pong mechanism involving acyl-enzyme intermediate formation. [2] The reaction proceeds optimally under low water activity conditions, typically requiring water activity ( $a_w$ )

values below 0.3 to favor ester synthesis over hydrolysis. [2] Key parameters affecting lipase-mediated esterification include enzyme concentration, substrate molar ratio, temperature, and reaction medium polarity. For **octyl decanoate** synthesis, optimal conditions typically involve enzyme loadings of 1-5 wt%, alcohol-to-acid molar ratios of 1:1 to 3:1, and temperatures of 40-60°C. [2]

**Response surface methodology** (RSM) with central composite rotatable design (CCRD) has been successfully applied to optimize enzymatic wax ester synthesis. In one study focused on cetyl octanoate (a structurally similar wax ester), maximum yields reached 94% and 98% using Lipozyme RMIM and Novozym 435, respectively. [7] Novozym 435 generally proves more efficient due to its higher stability and broader substrate specificity. The experimental design should evaluate effects of reaction time (1-5 h), reaction temperature (45-65°C), substrate molar ratio (1-3:1), and enzyme amount (10-50%) on yield. [7] Results typically indicate that high yields (>90%) require enzyme amounts  $\geq 40\%$  (w/w) to eliminate external mass transfer limitations. [7] The enzymatic approach is particularly valuable for producing high-purity esters for pharmaceutical applications where residual catalysts or byproducts are problematic.

Table 3: Comparison of Synthesis Methods for **Octyl Decanoate**

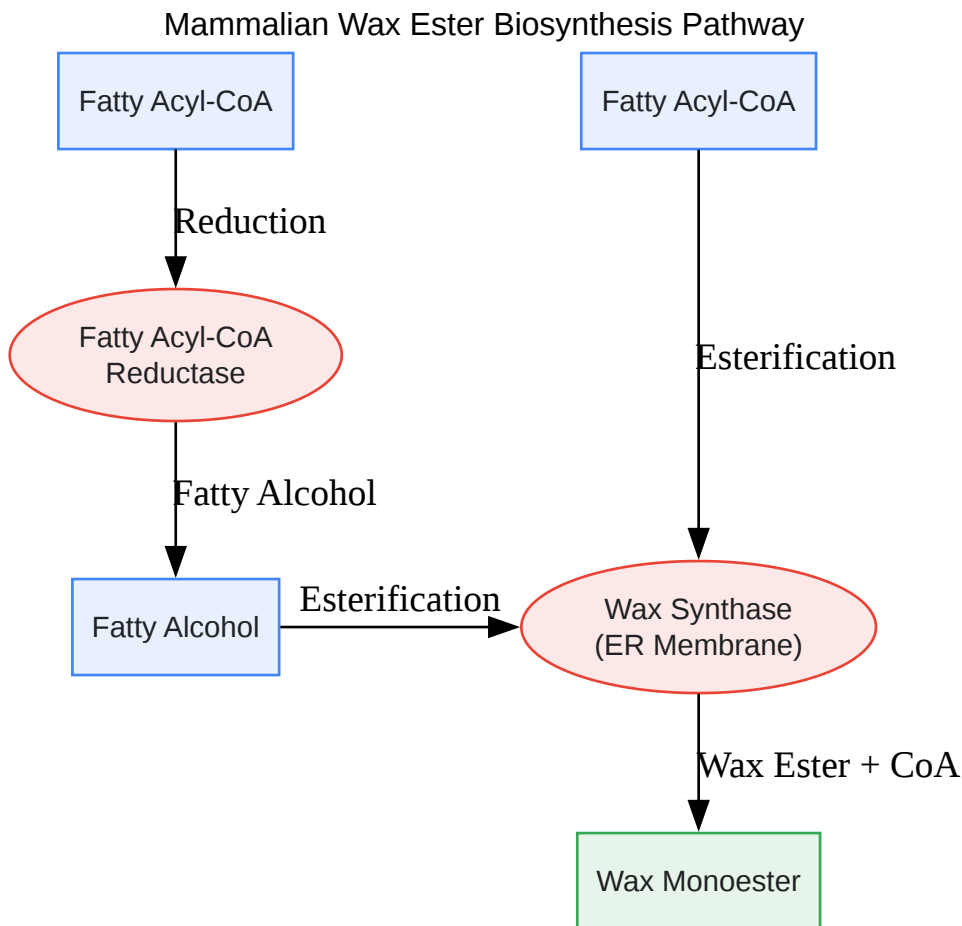
Parameter	Chemical Synthesis	Enzymatic Synthesis
Catalysts	Sulfuric acid, p-toluenesulfonic acid, Dowex resin	Lipozyme RMIM, Novozym 435
Temperature Range	60-110°C	40-60°C
Reaction Time	1-10 hours	1-5 hours
Conversion Yield	80-95%	90-98%
Selectivity	Moderate	High
Downstream Processing	Complex (neutralization, washing)	Simple (filtration)
Environmental Impact	Higher waste generation	Green process
Product Purity	Lower (byproducts possible)	Higher

## Biological Context and Biosynthesis

### Mammalian Wax Ester Biosynthesis

In mammalian systems, **wax monoesters** are synthesized through the esterification of fatty alcohols with fatty acids, a reaction catalyzed by wax synthase enzymes. [8] These enzymes conjugate a long-chain fatty alcohol to a fatty acyl-CoA via an ester linkage, producing the wax ester and CoA as products. [8] The **biological significance** of wax esters in mammals includes their roles in skin barrier function, meibum production for tear film stability, and as components of sebum that lubricate and protect the skin surface. [8] Human sebum typically contains approximately 25% wax monoesters, while specialized glands like the meibomian glands secrete meibum containing about 35% wax esters. [8] These biological wax esters contribute to the prevention of desiccation and maintenance of tissue integrity.

The **molecular machinery** responsible for wax ester biosynthesis involves specific enzymes identified through expression cloning approaches. The mouse wax synthase gene is located on the X chromosome and encodes a member of the acyltransferase family that synthesizes neutral lipids. [8] This enzyme demonstrates specificity for wax ester synthesis with little ability to produce cholesteryl esters, diacylglycerols, or triacylglycerols. [8] Confocal microscopy studies localize the wax synthase to membranes of the endoplasmic reticulum, consistent with its role in lipid biosynthesis. [8] Tissue distribution analysis shows wax synthase mRNA is most abundant in tissues rich in sebaceous glands such as the preputial gland and eyelid, with lower levels in other tissues. [8] The complete biosynthetic pathway involves two key steps: fatty acid reduction to fatty alcohol (catalyzed by fatty acyl-CoA reductase) followed by esterification (catalyzed by wax synthase).



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## Applications in Pharmaceutical and Commercial Formulations

**Octyl decanoate's unique properties** make it valuable across multiple application domains, particularly in pharmaceutical and cosmetic formulations. As an **emollient ester**, it provides a light, non-greasy skin feel with excellent spreading characteristics, making it ideal for topical drug delivery systems and skincare products. [4] Its molecular structure contributes to what is sensorially described as a "lighter" skin sensation compared to more traditional oils, which enhances patient compliance for topical therapies requiring repeated application. [4] The ester's **occlusive properties** help reduce transepidermal water loss, making it beneficial in moisturizing formulations and barrier repair products. Additionally, its hydrophobic nature contributes to improved water resistance in sunscreen and protective barrier formulations.

In **industrial applications**, wax esters like **octyl decanoate** serve as valuable components in lubricants, coating agents, and plasticizers. [7] [9] Ester-based lubricants generally offer excellent lubrication properties due to the polarity of the ester molecules, combined with relative stability to thermal and oxidative processes. [9] They demonstrate characteristics similar to naphthenic base oils such as low pour points and good additive solvency, but with the advantages of higher viscosity indexes and excellent biodegradability. [9] These properties make **octyl decanoate** and similar esters increasingly attractive as sustainable alternatives to traditional petroleum-derived components in pharmaceutical manufacturing equipment lubricants and release agents.

Table 4: Commercial Applications of **Octyl Decanoate**

Application Domain	Specific Uses	Functional Role	Benefits
Pharmaceutical	Topical drug delivery, Creams, Ointments	Emollient, Penetration enhancer, Solubilizer	Light skin feel, Enhanced absorption, Low irritation
Cosmetics	Skin creams, Hair conditioners, Cleansers	Oil base, Moisture retention, Texture modifier	Non-greasy feel, Excellent spreadability, Stability
Industrial	Lubricants, Release agents, Coatings	Base oil, Plasticizer, Surface modifier	High viscosity index, Biodegradability, Thermal stability

## Regulatory and Safety Considerations

**Octyl decanoate is generally regarded** as safe for use in cosmetic and topical pharmaceutical applications based on its chemical structure and properties. While specific toxicity data for **octyl decanoate** was not provided in the search results, its classification as a wax ester suggests a favorable safety profile consistent with similar medium-chain esters. The compound's **structural characteristics** indicate low potential for skin irritation or sensitization, particularly when properly purified to remove residual alcohol or acid catalysts. The known metabolism of wax esters in biological systems typically involves hydrolysis to fatty acid and

alcohol components by esterases, followed by incorporation into normal metabolic pathways, supporting its safety for topical use. [8]

**Quality control considerations** for pharmaceutical applications should include verification of ester content, acid value, hydroxyl value, and saponification value to ensure complete reaction and absence of significant amounts of unreacted starting materials. Residual catalyst metals should be monitored in chemically synthesized material, while enzyme residues may be a concern for enzymatically produced **octyl decanoate**. Storage should be in a cool, dry place in sealed containers under an inert atmosphere to prevent oxidation and hydrolysis during storage. [2] Compatibility with packaging materials should be verified, as esters can potentially interact with certain plastics or elastomers. For regulatory submissions, comprehensive characterization data including the analytical parameters outlined in previous sections should be generated to support the quality and consistency of **octyl decanoate** used in pharmaceutical formulations.

## Conclusion

**Octyl decanoate** represents a versatile wax monoester with significant potential in pharmaceutical applications, particularly in topical drug delivery systems. Its favorable physicochemical properties, including high stability, low volatility, and desirable sensory characteristics, make it an attractive excipient for formulators. The comprehensive analytical methodologies outlined in these application notes, particularly high-temperature GC/MS, enable precise characterization and quality control. The availability of both chemical and enzymatic synthesis routes provides flexibility in production approaches depending on purity requirements and sustainability considerations.

**Future research directions** for **octyl decanoate** should include more extensive toxicological profiling to expand its pharmaceutical applications, particularly for routes beyond topical administration. Exploration of its potential in novel drug delivery systems such as lipid nanoparticles, microemulsions, and transdermal patches would leverage its amphiphilic properties. Additionally, development of greener synthesis methods using immobilized enzymes or continuous flow reactors could enhance sustainability profiles. As the pharmaceutical industry continues to seek biocompatible excipients with improved performance characteristics, wax esters like **octyl decanoate** offer promising solutions that balance efficacy, safety, and manufacturing feasibility.

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## References

1. Structural characterization of wax esters by electron ... [pmc.ncbi.nlm.nih.gov]
2. Buy Octyl decanoate | 2306-92-5 | >98% [smolecule.com]
3. octyl decanoate | CAS#:2306-92-5 [chemsrc.com]
4. Cosmetic compositions containing ester obtained from 2- ... [patents.google.com]
5. octyl decanoate, 2306-92-5 [thegoodscentcompany.com]
6. Method for the determination of natural ester-type gum ... [pmc.ncbi.nlm.nih.gov]
7. High Yield of Wax Ester Synthesized from Cetyl Alcohol and ... [pmc.ncbi.nlm.nih.gov]
8. Mammalian Wax Biosynthesis: II. EXPRESSION CLONING ... [pmc.ncbi.nlm.nih.gov]
9. Industrial oil comprising a bio-derived ester [patents.google.com]

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